

"DL-Alanine-2-D1-N-fmoc" molecular weight and formula

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Compound of Interest

Compound Name: *DL-Alanine-2-D1-N-fmoc*

Cat. No.: *B15141296*

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An in-depth analysis of **DL-Alanine-2-D1-N-fmoc**, this technical guide provides essential physicochemical data and a generalized experimental workflow for its application in peptide synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical biology who utilize isotopically labeled amino acids.

Core Compound Data

The fundamental properties of **DL-Alanine-2-D1-N-fmoc** are summarized below. This compound is a deuterated and Fmoc-protected form of the amino acid alanine, making it a valuable building block in specialized chemical synthesis, particularly in the preparation of isotopically labeled peptides for use in metabolic studies or as internal standards in mass spectrometry.

Property	Value	Source
Molecular Weight	312.34 g/mol	[1][2]
Molecular Formula	C ₁₈ H ₁₆ DNO ₄	[3]
Alternate Formula	C ₁₈ DH ₁₆ NO ₄	[4]
Structural Formula	CH ₃ CD(NHFMOC)COOH	[1][2]

Chemical Structure and Nomenclature

The name "**DL-Alanine-2-D1-N-fmoc**" precisely describes the molecule's structure:

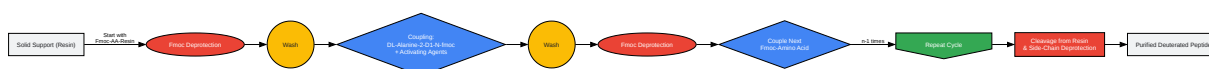
- **DL-Alanine**: Indicates a racemic mixture of both D- and L-isomers of the amino acid alanine.
- **2-D1**: Specifies that the alpha-carbon (the carbon atom adjacent to the carboxyl group, at position 2) is substituted with a single deuterium atom.
- **N-fmoc**: Denotes that the amine group (N) of the alanine is protected by a Fluorenylmethyloxycarbonyl (Fmoc) group. This protecting group is crucial for stepwise peptide synthesis, as it prevents unwanted reactions at the N-terminus while the C-terminus is being coupled.

Experimental Protocols

Detailed experimental protocols for the specific use of **DL-Alanine-2-D1-N-fmoc** are highly dependent on the target peptide and the specific research application. Such protocols are typically found within proprietary research documentation or specific scientific publications. However, a generalized workflow for the incorporation of this amino acid into a peptide sequence via Solid-Phase Peptide Synthesis (SPPS) is presented below.

Generalized Workflow: Solid-Phase Peptide Synthesis (SPPS)

The following diagram illustrates the logical steps for incorporating an Fmoc-protected amino acid, such as **DL-Alanine-2-D1-N-fmoc**, into a growing peptide chain on a solid support. This is a standard and widely adopted methodology in peptide chemistry.



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Caption: Generalized workflow for Solid-Phase Peptide Synthesis (SPPS) using an Fmoc-protected amino acid.

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References

- 1. cymitquimica.com [cymitquimica.com]
- 2. cdn isotopes.com [cdn isotopes.com]
- 3. cymitquimica.com [cymitquimica.com]
- 4. DL-Alanine-2-d1-N-FMOC | CDN-D-7248-0.1G | LGC Standards [lgcstandards.com]
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